

A Comprehensive Technical Guide to 4-Fluoro-2,6-dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-2,6-dimethoxybenzaldehyde

CAS No.: 139549-11-4

Cat. No.: B186325

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Executive Summary

4-Fluoro-2,6-dimethoxybenzaldehyde is a polysubstituted aromatic aldehyde that has garnered significant interest as a versatile building block in organic synthesis. Its unique substitution pattern, featuring a fluorine atom and two methoxy groups flanking a formyl functional group, imparts specific steric and electronic properties that are highly valuable in the construction of complex molecular architectures. This guide provides an in-depth analysis of its chemical identity, structural features, physicochemical properties, synthesis, and applications, with a particular focus on its role in medicinal chemistry and drug development. The information herein is collated and synthesized from authoritative chemical databases and peer-reviewed literature to ensure scientific integrity and practical utility for professionals in the field.

Chemical Identity and Structure

IUPAC Name and Key Identifiers

The formal IUPAC name for this compound is **4-Fluoro-2,6-dimethoxybenzaldehyde**.^[1] It is systematically named by identifying the parent benzaldehyde structure and numbering the ring

such that the aldehyde group is at position 1, with the substituents following the lowest possible numbering scheme.

Key chemical identifiers are crucial for unambiguous database searching and regulatory compliance:

- CAS Number: 139549-11-4[1]
- Molecular Formula: C₉H₉FO₃[1]
- PubChem CID: 15385138[1]
- Synonyms: 2,6-dimethoxy-4-fluorobenzaldehyde[1]

Molecular Structure and Representation

The structure consists of a benzene ring substituted with a formyl group (-CHO), a fluorine atom at the para-position (C4), and two methoxy groups (-OCH₃) at the ortho-positions (C2 and C6). The ortho-methoxy groups exert a significant steric influence on the aldehyde, which can direct reactivity in subsequent synthetic steps. Electronically, the methoxy groups are electron-donating through resonance, while the fluorine atom is electron-withdrawing via induction, creating a unique electronic environment on the aromatic ring.

Caption: 2D Structure of **4-Fluoro-2,6-dimethoxybenzaldehyde**.

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental for its application in synthesis, formulation, and biological assays.

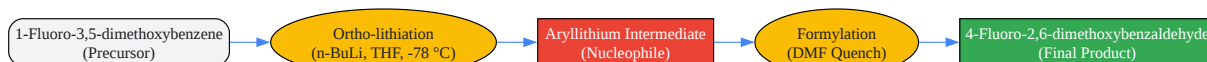
Property	Value	Source
Molecular Weight	184.16 g/mol	[1]
Appearance	White to off-white powder/crystals	[2]
Melting Point	79-81 °C	[3]
Boiling Point	268.4±35.0 °C (Predicted)	[3]
Density	1.201±0.06 g/cm ³ (Predicted)	[3]
SMILES	<chem>COC1=CC(=CC(=C1C=O)OC)F</chem>	[1]
InChIKey	HOGUCRFULNNZBQ-UHFFFAOYSA-N	[1]

Synthesis and Manufacturing

The synthesis of polysubstituted benzaldehydes like **4-Fluoro-2,6-dimethoxybenzaldehyde** requires regioselective control. A common and effective strategy is the ortho-lithiation (also known as directed metalation) of a suitably substituted benzene precursor, followed by formylation.

General Synthetic Workflow

The synthesis logically begins with a precursor that contains the fluoro and dimethoxy functionalities, such as 1-fluoro-3,5-dimethoxybenzene. The methoxy groups are powerful ortho-directing groups for lithiation. Treatment with a strong organolithium base, like n-butyllithium (n-BuLi), selectively deprotonates the C2 position due to the synergistic directing effect of the two adjacent methoxy groups. The resulting aryllithium intermediate is a potent nucleophile that can be quenched with an electrophilic formylating agent, such as N,N-dimethylformamide (DMF), to introduce the aldehyde group.



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Caption: General workflow for the synthesis via ortho-lithiation.

Detailed Experimental Protocol (Illustrative)

This protocol is illustrative, based on established methodologies for analogous transformations.

[4] Researchers must adapt and optimize conditions based on laboratory-specific equipment and safety protocols.

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, a thermometer, and a dropping funnel is charged with 1-fluoro-3,5-dimethoxybenzene (1.0 eq) dissolved in anhydrous tetrahydrofuran (THF).
- **Lithiation:** The solution is cooled to -78 °C using a dry ice/acetone bath. n-Butyllithium (1.1 eq, typically 1.6 M in hexanes) is added dropwise via the dropping funnel, ensuring the internal temperature does not exceed -70 °C. The reaction mixture is stirred at this temperature for 2 hours to ensure complete formation of the aryllithium intermediate.
- **Formylation:** Anhydrous N,N-dimethylformamide (DMF) (1.5 eq) is added dropwise to the reaction mixture. The solution is stirred at -78 °C for an additional 3 hours, then allowed to warm slowly to room temperature overnight.
- **Workup:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH₄Cl). The aqueous layer is separated and extracted with ethyl acetate (3x).
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and concentrated under reduced pressure. The resulting crude product is purified by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield pure **4-Fluoro-2,6-dimethoxybenzaldehyde**.

Applications in Research and Development

The strategic placement of reactive and modulating functional groups makes **4-Fluoro-2,6-dimethoxybenzaldehyde** a valuable intermediate in medicinal chemistry.

Role as a Key Building Block

The aldehyde group serves as a versatile handle for a wide array of chemical transformations, including:

- Reductive amination: To form substituted benzylamines.
- Wittig and Horner-Wadsworth-Emmons reactions: To form alkenes.
- Aldol and related condensation reactions: To form α,β -unsaturated systems.
- Oxidation and reduction: To form the corresponding carboxylic acid or benzyl alcohol.

The fluorine atom is a bioisostere for a hydrogen atom but possesses significantly different electronic properties. Its inclusion in a drug candidate can modulate metabolic stability, pKa, and binding affinity to target proteins.[\[5\]](#)

Precursor in Pharmaceutical Synthesis

This aldehyde is a precursor for synthesizing more complex molecules, particularly those targeting neurological disorders or used in the development of novel agrochemicals.[\[6\]](#) The unique electronic and steric properties conferred by its substituents allow for the fine-tuning of molecular structures to enhance biological activity.[\[6\]](#)

Safety and Handling

As with any laboratory chemical, proper safety precautions are mandatory.

- GHS Hazard Statements:
 - H302: Harmful if swallowed.[\[1\]](#)
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)
- GHS Pictogram:

- GHS07 (Exclamation Mark)
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
 - P301 + P317: IF SWALLOWED: Get medical help.[1]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

Handling Recommendations: Use only in a well-ventilated area, preferably within a chemical fume hood.[7] Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[8] A full Safety Data Sheet (SDS) should be consulted before handling.

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